

A Technical Guide to DL-Tryptophan-d5: Properties, Metabolism, and Analytical Applications

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Compound of Interest

Compound Name: *DL-Tryptophan-d5*

Cat. No.: *B138636*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **DL-Tryptophan-d5**, a deuterated isotopologue of the essential amino acid tryptophan. This document covers its fundamental properties, its role in key metabolic pathways, and its application as an internal standard in quantitative analytical methodologies. Detailed experimental protocols and visual representations of metabolic and experimental workflows are included to support researchers in their study design and execution.

Core Properties of DL-Tryptophan-d5

DL-Tryptophan-d5 is a racemic mixture of D- and L-tryptophan isotopologues where five hydrogen atoms on the indole ring have been replaced by deuterium. This stable isotope labeling makes it an invaluable tool in mass spectrometry-based quantitative analysis, as it is chemically identical to its unlabeled counterpart but distinguishable by its higher mass.

Data Presentation: Physicochemical Properties

Property	Value	Source(s)
Chemical Formula	C ₁₁ H ₇ D ₅ N ₂ O ₂	[1]
Molecular Weight	~209.26 g/mol	[1]
CAS Number	54-12-6 (for DL-Tryptophan-d5, major)	[1]

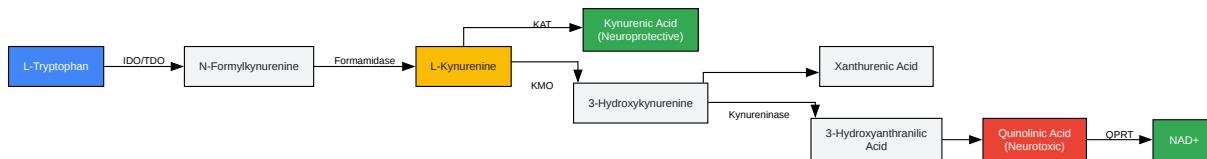
Note: The CAS number for the specific L-enantiomer (L-Tryptophan-d5) is often cited as 62595-11-3.

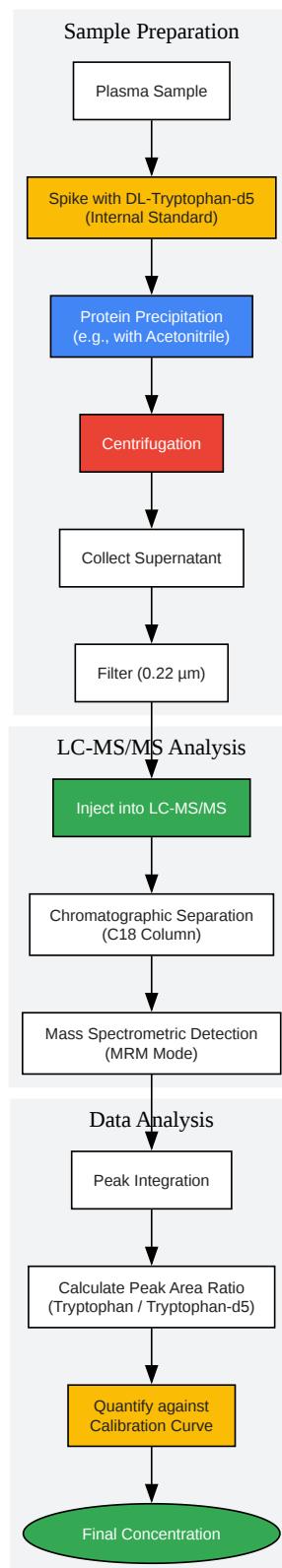
Tryptophan Metabolism: Key Signaling Pathways

Tryptophan is a precursor to a variety of bioactive molecules and is metabolized through several key pathways. The two primary pathways in humans are the Kynurenine pathway and the Serotonin pathway. Understanding these pathways is crucial for researchers studying the physiological and pathological roles of tryptophan and its derivatives.

The Kynurenine Pathway

Approximately 95% of dietary tryptophan is metabolized through the kynurenine pathway, which is initiated by the enzymes Tryptophan 2,3-dioxygenase (TDO) and Indoleamine 2,3-dioxygenase (IDO). This pathway produces several neuroactive and immunomodulatory metabolites.



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References

- 1. la-press.org [la-press.org]
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